synthesis of 5,2'-Dimethoxyflavone from chalcone

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Compound of Interest

Compound Name:	*5,2'-Dimethoxyflavone*
CAS No.:	*6697-62-7*
Cat. No.:	*B191115*

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An In-Depth Technical Guide to the Synthesis of **5,2'-Dimethoxyflavone** from Chalcone

Introduction

Flavonoids, a diverse class of polyphenolic secondary metabolites, are ubiquitous in the plant kingdom and form an integral part of the human diet. Their core structure, a C6-C3-C6 skeleton, serves as a privileged scaffold in medicinal chemistry, giving rise to compounds with a wide array of biological activities, including antioxidant, anti-inflammatory, and anticancer properties.[1][2] Among this vast family, **5,2'-dimethoxyflavone** stands out as a synthetic target of interest due to the established bio-relevance of methoxy-substituted flavones in modulating various cellular pathways.[3]

This technical guide provides a comprehensive, field-proven methodology for the synthesis of **5,2'-dimethoxyflavone**. We will dissect a robust two-step synthetic route, beginning with the base-catalyzed synthesis of the requisite chalcone precursor, followed by its efficient oxidative cyclization to the target flavone. This document is designed for researchers, chemists, and drug development professionals, offering not only a step-by-step protocol but also the underlying

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chemical principles and causalities that govern the experimental choices, ensuring a reproducible and well-understood synthesis.

Overall Synthetic Workflow

The synthesis is logically divided into two primary transformations:

- Claisen-Schmidt Condensation: Formation of the chalcone backbone by reacting a substituted acetophenone with a substituted benzaldehyde.
- Oxidative Cyclization: Conversion of the 2'-hydroxychalcone intermediate into the final flavone structure through an iodine-mediated oxidation.

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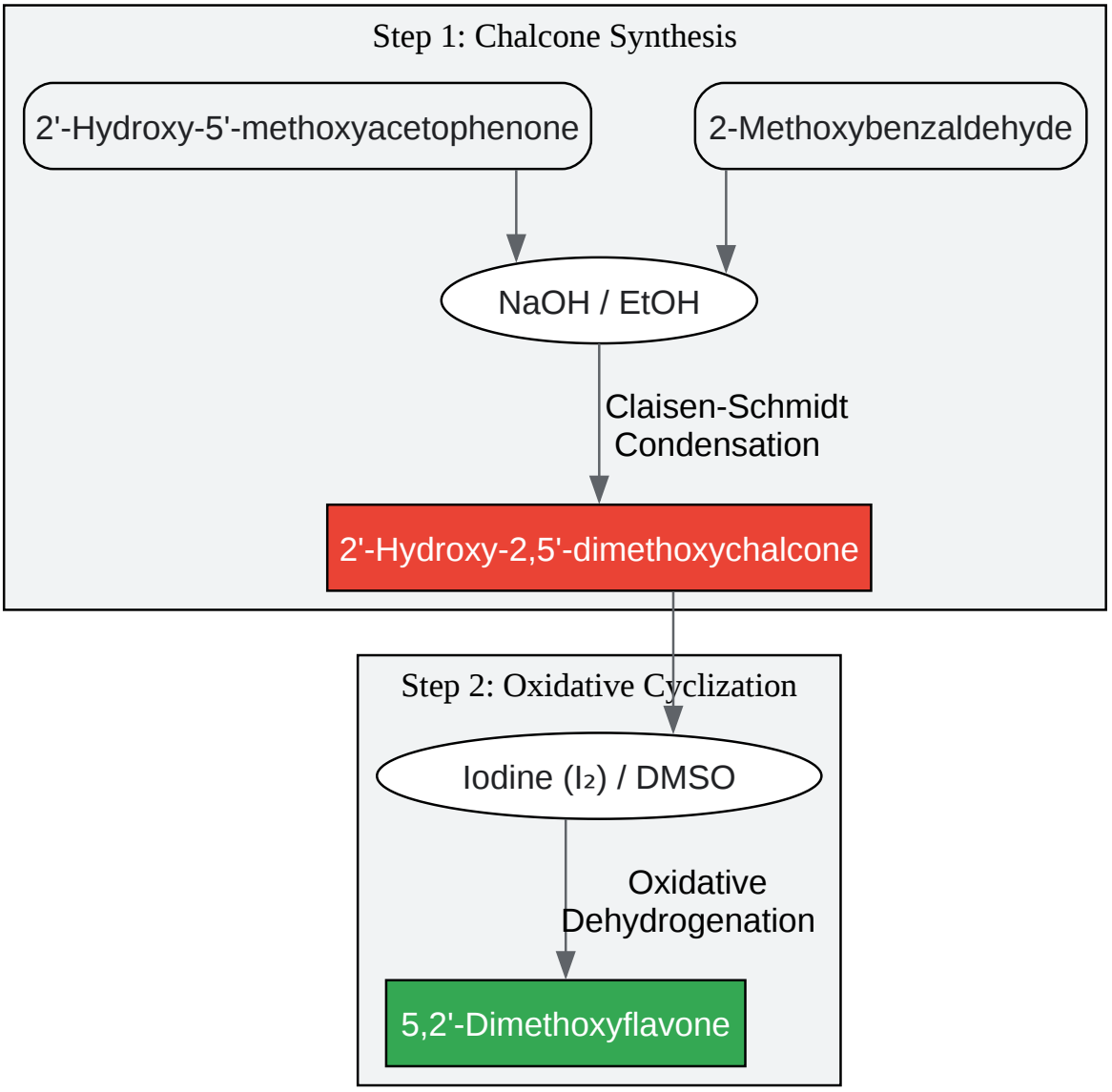

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Fig 1. Two-step synthesis of **5,2'-Dimethoxyflavone**.

Part 1: Synthesis of the Chalcone Precursor

The foundational step is the creation of the chalcone skeleton, specifically 2'-hydroxy-2,5'-dimethoxychalcone. This is reliably achieved via the Claisen-Schmidt condensation, a cornerstone reaction in organic synthesis for forming α,β-unsaturated ketones.[4]

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Principle and Mechanism

This reaction involves the base-catalyzed condensation between an enolizable ketone (2'-hydroxy-5'-methoxyacetophenone) and a non-enolizable aldehyde (2-methoxybenzaldehyde). The strong base, typically sodium or potassium hydroxide, selectively deprotonates the α-carbon of the acetophenone, generating a nucleophilic enolate. This enolate then attacks the electrophilic carbonyl carbon of the aldehyde. The resulting aldol adduct readily undergoes base-catalyzed dehydration to yield the thermodynamically stable α,β-unsaturated ketone, the chalcone. The presence of the 2'-hydroxy group is critical for the subsequent cyclization step.

Experimental Protocol: Synthesis of 2'-Hydroxy-2,5'-dimethoxychalcone

Materials and Reagents

Reagent	Molar Mass (g/mol)	Amount (mmol)	Mass/Volume
2'-Hydroxy-5'-methoxyacetophenone	166.17	10.0	1.66 g
2-Methoxybenzaldehyde	136.15	10.0	1.36 g (1.20 mL)
Sodium Hydroxide (NaOH)	40.00	40.0	1.60 g
Ethanol (95%)	-	-	50 mL
Hydrochloric Acid (conc. HCl)	-	-	As needed
Deionized Water	-	-	As needed

Procedure

- Reaction Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 2'-hydroxy-5'-methoxyacetophenone (1.66 g) and 2-methoxybenzaldehyde (1.36 g) in 30 mL

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of ethanol. Stir at room temperature until a homogeneous solution is formed.

- Base Addition: In a separate beaker, prepare a solution of sodium hydroxide (1.60 g) in 20 mL of ethanol. Slowly add this basic solution to the stirring mixture of acetophenone and benzaldehyde over 10-15 minutes. A color change to deep red or orange is typically observed.
- Reaction: Allow the reaction mixture to stir at room temperature for 24 hours. The progress can be monitored by Thin Layer Chromatography (TLC) using a hexane:ethyl acetate solvent system (e.g., 7:3 v/v).
- Workup and Isolation:
  - After completion, pour the reaction mixture into a beaker containing ~150 mL of crushed ice and water.
  - Acidify the mixture by slowly adding concentrated hydrochloric acid dropwise until the pH is approximately 2-3. This neutralizes the excess base and precipitates the chalcone product.
  - Collect the resulting solid precipitate by vacuum filtration using a Büchner funnel.
  - Wash the solid thoroughly with cold deionized water until the filtrate is neutral.
- Purification: Dry the crude product in a vacuum oven. For higher purity, recrystallize the solid from ethanol to afford the 2'-hydroxy-2,5'-dimethoxychalcone as a crystalline solid.[5]

Expert Insights: The "Why" Behind the Protocol

- Choice of Base: A strong base like NaOH is essential to generate a sufficient concentration of the acetophenone enolate to drive the reaction forward. The amount used is in excess to ensure complete reaction and to catalyze the subsequent dehydration step.
- Solvent System: Ethanol is an ideal solvent as it effectively dissolves both the organic reactants and the inorganic base, creating a homogeneous reaction environment.
- Temperature Control: Running the reaction at room temperature provides a controlled rate, minimizing potential side reactions such as self-condensation of the acetophenone.

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- Acidification: This step is critical for product isolation. The chalcone product is soluble in the alkaline reaction medium as a phenoxide. Acidification protonates the phenoxide, rendering the product insoluble in the aqueous-ethanolic mixture and causing it to precipitate.

Part 2: Oxidative Cyclization to 5,2'-Dimethoxyflavone

With the chalcone precursor in hand, the next stage is the construction of the heterocyclic pyranone ring to form the flavone. While the classical Algar-Flynn-Oyamada (AFO) reaction is famous for converting 2'-hydroxychalcones to flavonols (3-hydroxyflavones) using alkaline hydrogen peroxide, the synthesis of a flavone requires a direct oxidative cyclization without introducing a hydroxyl group at the 3-position.[6][7] An efficient and widely adopted method for this transformation utilizes iodine in a suitable solvent like dimethyl sulfoxide (DMSO).[8][9]

Mechanism of Iodine-Mediated Cyclization

The conversion of a 2'-hydroxychalcone to a flavone using iodine is a robust oxidative process. The mechanism is understood to proceed through two key phases:

- Intramolecular Cyclization: The 2'-hydroxyl group, being weakly acidic, can attack the β-carbon of the α,β-unsaturated system in an intramolecular Michael-type addition. This cyclization forms a flavanone intermediate.

- Oxidative Dehydrogenation: Molecular iodine (I_2) acts as the oxidizing agent. It abstracts two hydrogen atoms from the C2 and C3 positions of the flavanone ring, leading to the formation of the thermodynamically stable C2-C3 double bond characteristic of the flavone core. This step regenerates the aromaticity of the heterocyclic ring system.

Fig 2. Iodine-catalyzed cyclization of 2'-hydroxychalcone. (Note: Generic structures shown for clarity)

Experimental Protocol: Synthesis of 5,2'-Dimethoxyflavone

Materials and Reagents

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Reagent	Molar Mass (g/mol)	Amount (mmol)	Mass/Volume
2'-Hydroxy-2,5'-dimethoxychalcone	284.31	5.0	1.42 g
Iodine (I_2)	253.81	5.0	1.27 g
Dimethyl Sulfoxide (DMSO)	-	-	25 mL
Sodium Thiosulfate ($Na_2S_2O_3$)	-	-	Sat. aq. solution
Ethyl Acetate	-	-	As needed
Brine	-	-	As needed

Procedure

- Reaction Setup: To a 100 mL round-bottom flask, add the synthesized chalcone (1.42 g) and iodine (1.27 g).
- Solvent Addition: Add 25 mL of DMSO to the flask. Equip the flask with a reflux condenser.
- Reaction: Heat the mixture in an oil bath at 120-130 °C for 4-6 hours. Monitor the reaction's progress using TLC until the starting chalcone spot has disappeared.
- Workup and Isolation:
  - Cool the reaction mixture to room temperature and pour it into a separatory funnel containing 100 mL of ethyl acetate and 100 mL of water.
  - Wash the organic layer sequentially with a saturated aqueous solution of sodium thiosulfate (to quench and remove excess iodine), deionized water, and finally with brine.
  - Dry the separated organic layer over anhydrous sodium sulfate (Na_2SO_4).
  - Filter off the drying agent and remove the solvent (ethyl acetate) under reduced pressure using a rotary evaporator.

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- Purification: The resulting crude solid can be purified by column chromatography on silica gel using a hexane-ethyl acetate gradient or by recrystallization from a suitable solvent like methanol or ethanol to yield pure **5,2'-dimethoxyflavone**.

Expert Insights: The "Why" Behind the Protocol

- Iodine as Oxidant: Iodine is a mild and effective oxidizing agent for this transformation. It is preferred over harsher reagents that might lead to unwanted side reactions or degradation of the product. Several other reagents like selenium dioxide (SeO_2) or 2,3-dichloro-5,6-dicyano-1,4-benzoquinone (DDQ) can also accomplish this, but iodine is often more practical and cost-effective.[8][10]

- DMSO as Solvent: DMSO is an excellent solvent for this reaction due to its high boiling point, allowing the reaction to be conducted at the elevated temperatures required for cyclization and oxidation. It also helps to solubilize all components of the reaction.

- Sodium Thiosulfate Wash: This is a crucial purification step. Any residual iodine from the reaction will contaminate the final product, imparting a brown/purple color. Sodium thiosulfate quantitatively reduces I_2 to colorless iodide ions (I^-), which are soluble in the aqueous phase and are thus easily removed.

Product Characterization and Validation

The identity and purity of the synthesized **5,2'-dimethoxyflavone** must be rigorously confirmed. Standard analytical techniques include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra provide the definitive structural confirmation by showing the characteristic chemical shifts and coupling constants for the protons and carbons in the flavone skeleton and the methoxy groups.

- Mass Spectrometry (MS): Provides the molecular weight of the compound, confirming the correct elemental composition. High-resolution mass spectrometry (HRMS) can further validate the molecular formula.

- Infrared (IR) Spectroscopy: Confirms the presence of key functional groups, such as the conjugated carbonyl (C=O) stretch of the pyranone ring and the C-O-C stretches of the ether linkages.

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By adhering to these detailed protocols and understanding the chemical principles involved, researchers can confidently and reproducibly synthesize **5,2'-dimethoxyflavone** for further investigation in drug discovery and development programs.

References

- Panche, A. N., Diwan, A. D., & Chandra, S. R. (2016). Flavonoids: an overview. Journal of Nutritional Science, 5, e47. Available at: [Link]
- Burke, A. J., & O'Sullivan, W. I. (2024). Revisiting the Algar-Flynn-Oyamada (AFO) Reaction Mechanism: Computational and other Studies. Beilstein Archives. Available at: [Link]
- Al-Amiery, A. A., Kadhum, A. A. H., & Mohamad, A. B. (2012). Synthesis and antioxidant activities of novel 5-chlorocurcumin analogues. Molecules, 17(7), 8155-8169. (Provides examples of Claisen-Schmidt condensation). Available at: [Link]
- Kumar, D., et al. (2022). Modified Algar-Flynn-Oyamada Reaction for The Synthesis of 3-Hydroxy-2-styryl-chromen-4-ones under Solvent-Free Conditions. ECSOC-26. Available at: [Link]
- Wikipedia. (n.d.). Algar–Flynn–Oyamada reaction. Retrieved from [Link]
- Bhattacharyya, S., & Hatua, K. (2014). Computational insight of the mechanism of Algar–Flynn–Oyamada (AFO) reaction. RSC Advances, 4(36), 18702-18709. Available at: [Link]
- Susanti, E. V. H., et al. (2014). Improved Synthesis of 2',6'-Dihydroxy-3,4-dimethoxy Chalcone by Grinding Technique to Synthesize 5-Hydroxy-3',4'-dimethoxy Flavone. Indonesian Journal of Chemistry, 14(2), 174-178. Available at: [Link]
- Serdiuk, I. E., & Roshal, A. D. (2014). Quantum-Chemical Analysis of the Algar–Flynn–Oyamada Reaction Mechanism. Chemistry of Heterocyclic Compounds, 50, 396-403. Available at: [Link]
- Al-Salahi, R., et al. (2016). Isolation and Characterization of Flavones from Artemisia monosperma. Pharmacognosy Journal, 8(5). Available at: [Link]

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- Reddy, K. V. V., et al. (2012). Cyclization of 2'-hydroxychalcones to flavones using ammonium iodide as an iodine source - An eco-friendly approach. Journal of the Indian Chemical Society, 89, 1-4. Available at: [Link]
- Sim, K. H., et al. (2023). Hydroxy Chalcones and Analogs with Chemopreventive Properties. International Journal of Molecular Sciences, 24(13), 10667. Available at: [Link]
- Macha, T., & Gcumisa, M. S. (2015). A comprehensive review of the oxidative cyclisation of 2'-hydroxychalcones to aurones and flavones. International Journal of Chemical Studies, 3(3), 53-61. Available at: [Link]
- El-Sayed, M. A. A., et al. (2022). Synthesis of Chalcones Derivatives and Their Biological Activities: A Review. ACS Omega, 7(32), 27744-27771. Available at: [Link]
- Dimmock, J. R., et al. (1999). A kinetic study of the cyclization of some 2'-hydroxychalcones to flavanones. Journal of the Chemical Society, Perkin Transactions 2, (11), 2429-2433. Available at: [Link]
- Yenjai, C., et al. (2015). Structural Modification of 5,7-Dimethoxyflavone from Kaempferia parviflora and Biological Activities. Journal of Natural Products, 78(4), 812-817. Available at: [Link]
- Chen, C. Y., et al. (2023). The Effects of 2′-Hydroxy-3,6′-Dimethoxychalcone on Melanogenesis and Inflammation. Molecules, 28(12), 4877. Available at: [Link]
- Gcumisa, M. S., & Macha, T. (2015). A comprehensive review of the oxidative cyclisation of 2'-hydroxychalcones to aurones and flavones. ResearchGate. Available at: [Link]
- Chen, W., et al. (2020). New chalcone derivatives: synthesis, antiviral activity and mechanism of action. RSC Advances, 10(28), 16410-16418. Available at: [Link]
- Sae-wong, C., et al. (2022). Effects of extraction methods on antioxidants and methoxyflavones of Kaempferia parviflora. Food Research, 6(4), 1-8. Available at: [Link]
- Susanti, E. V. H., et al. (2017). Green Synthesis of 4-Hydroxy-4′-Methoxychalcone by Grinding Techniques. Proceedings of the 5th International Conference on Research, Implementation and Education of Mathematics and Science. Available at: [Link]

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- Susanti, E. V. H., et al. (2014). Scheme 1. Route to synthesis of 5-hydroxy-3',4'dimethoxy flavones. ResearchGate. Available at: [Link]
- Ali, M. S., et al. (2023). Chemical structure of 5-hydroxy-3,7-dimethoxyflavone. ResearchGate. Available at: [Link]
- Al-Salahi, R., et al. (2016). Isolation and Characterization of Flavones from Artemisia monosperma. Pharmacognosy Journal. Available at: [Link]

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Sources

- 1. Flavones and Related Compounds: Synthesis and Biological Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. myfoodresearch.com [myfoodresearch.com]
- 4. researchonline.ljmu.ac.uk [researchonline.ljmu.ac.uk]
- 5. scitepress.org [scitepress.org]
- 6. beilstein-archives.org [beilstein-archives.org]
- 7. Algar–Flynn–Oyamada reaction - Wikipedia [en.wikipedia.org]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
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